

# A Comprehensive Technical Guide to the Physicochemical Properties of 2,4-Dichlorobenzamide

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## Compound of Interest

Compound Name: **2,4-Dichlorobenzamide**

Cat. No.: **B1293658**

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## Abstract

This technical guide provides an in-depth overview of the core physicochemical properties of **2,4-Dichlorobenzamide** (CAS No. 2447-79-2), a key chemical intermediate. The document is tailored for researchers, scientists, and professionals in drug development, offering a consolidated resource of its structural, physical, and chemical characteristics. This guide includes a summary of quantitative data, detailed experimental protocols for property determination, and logical diagrams illustrating its synthesis and analytical workflows. The information presented is crucial for anticipating the behavior of **2,4-Dichlorobenzamide** in various chemical and biological systems, aiding in reaction design, formulation development, and safety assessment.

## Physicochemical Properties

**2,4-Dichlorobenzamide** is a dichlorinated derivative of benzamide. Its chemical behavior and physical state are dictated by the presence of the amide functional group and the two chlorine atoms on the phenyl ring.

## General Properties

- Chemical Name: **2,4-Dichlorobenzamide**[\[1\]](#)

- CAS Number: 2447-79-2[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Molecular Formula: C<sub>7</sub>H<sub>5</sub>Cl<sub>2</sub>NO[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Appearance: Expected to be a white to off-white crystalline solid, similar to related compounds.

## Quantitative Physicochemical Data

The following table summarizes the key quantitative physicochemical properties of **2,4-Dichlorobenzamide**. For properties where specific experimental data for the 2,4-isomer is not readily available, data for the closely related 2,6-Dichlorobenzamide isomer is provided for comparative context and is clearly noted.

Property	Value	Source
Molecular Weight	190.02 g/mol	<a href="#">[3]</a>
	190.03 g/mol	<a href="#">[2]</a> <a href="#">[4]</a>
Melting Point	No experimental data available. For 2,6-Dichlorobenzamide: 198 - 200 °C	<a href="#">[5]</a> <a href="#">[6]</a>
Boiling Point	No data available at atmospheric pressure.	
Calculated LogP	2.2	<a href="#">[1]</a>
Water Solubility	No quantitative data available. Expected to have low solubility. For 2,6-Dichlorobenzamide: 2700 mg/L at 23°C	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
pKa	No experimental data available.	

## Experimental Protocols

This section outlines detailed methodologies for the experimental determination of the key physicochemical properties of **2,4-Dichlorobenzamide**.

## Melting Point Determination (Capillary Method)

Objective: To determine the temperature range over which the solid **2,4-Dichlorobenzamide** transitions to a liquid.

Methodology:

- A small, finely powdered sample of **2,4-Dichlorobenzamide** is packed into a capillary tube.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a controlled rate.
- The temperatures at which the substance begins to melt and completely liquefies are recorded as the melting point range.

## Boiling Point Determination (Distillation Method)

Objective: To determine the temperature at which the vapor pressure of liquid **2,4-Dichlorobenzamide** equals the external pressure.

Methodology:

- A sample of **2,4-Dichlorobenzamide** is placed in a distillation flask.
- The flask is heated, and the temperature of the vapor is measured with a thermometer.
- The boiling point is the temperature at which the vapor temperature remains constant during distillation.

## Solubility Determination (Shake-Flask Method)

Objective: To determine the equilibrium solubility of **2,4-Dichlorobenzamide** in a specific solvent.

Methodology:

- An excess amount of solid **2,4-Dichlorobenzamide** is added to a known volume of the solvent (e.g., water, ethanol, DMSO) in a sealed flask.
- The flask is agitated at a constant temperature for a sufficient period to reach equilibrium (typically 24-48 hours).
- The mixture is then filtered to remove undissolved solid.
- The concentration of **2,4-Dichlorobenzamide** in the saturated solution is determined using a suitable analytical method, such as HPLC-UV or GC-MS.

## LogP Determination (HPLC Method)

Objective: To determine the octanol-water partition coefficient (LogP), which indicates the lipophilicity of the compound.

Methodology:

- A reversed-phase high-performance liquid chromatography (RP-HPLC) system with a C18 column is used.
- A series of standard compounds with known LogP values are injected to create a calibration curve of retention time versus LogP.
- A solution of **2,4-Dichlorobenzamide** is injected under the same conditions.
- The retention time of **2,4-Dichlorobenzamide** is used to interpolate its LogP value from the calibration curve.

## pKa Determination (Potentiometric Titration)

Objective: To determine the acid dissociation constant (pKa) of **2,4-Dichlorobenzamide**.

Methodology:

- A solution of **2,4-Dichlorobenzamide** is prepared in a suitable solvent (e.g., water or a water/co-solvent mixture).

- The solution is titrated with a standardized solution of a strong acid or base.
- The pH of the solution is monitored throughout the titration using a calibrated pH meter.
- The pKa is determined from the titration curve, typically as the pH at which the compound is half-neutralized.

## Synthesis and Analytical Workflows

### Synthesis of 2,4-Dichlorobenzamide

**2,4-Dichlorobenzamide** is typically synthesized from 2,4-dichlorobenzoyl chloride. The acyl chloride can be prepared from 2,4-dichlorobenzoic acid or through the hydrolysis of 2,4-dichlorobenzotrichloride, which is obtained via the chlorination of 2,4-dichlorotoluene.<sup>[7]</sup> The reaction of 2,4-dichlorobenzoyl chloride with an amine source, such as ammonia, yields the final amide product.<sup>[8]</sup>

## Preparation of 2,4-Dichlorobenzoyl Chloride

2,4-Dichlorotoluene

Chlorination

2,4-Dichlorobenzotrichloride

2,4-Dichlorobenzoic Acid

Hydrolysis

2,4-Dichlorobenzoyl Chloride

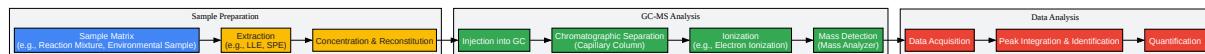
Acyl Chlorination  
(e.g., with  $\text{SOCl}_2$ )

## Amidation

2,4-Dichlorobenzoyl Chloride

Amine Source  
(e.g., Ammonia)

2,4-Dichlorobenzamide

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physicochemical Properties of 2,4-Dichlorobenzamide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1293658#physicochemical-properties-of-2-4-dichlorobenzamide>]

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